

# solubility of 5(6)-Carboxy-eosin in DMSO and other solvents

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## Compound of Interest

Compound Name: 5(6)-Carboxy-eosin

Cat. No.: B15556450

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## An In-depth Technical Guide to the Solubility of 5(6)-Carboxy-eosin

For researchers, scientists, and professionals in drug development, understanding the physicochemical properties of fluorescent probes is paramount for experimental success. **5(6)-Carboxy-eosin**, a brominated analog of carboxyfluorescein, is a versatile dye utilized as a photosensitizer and a specific inhibitor of the plasma membrane calcium pump (PMCA). Its utility spans from fundamental biological research, where it aids in observing cellular structures and tracking biomolecules, to applications in diagnostics and materials science.<sup>[1][2][3]</sup> This guide provides a detailed overview of the solubility of **5(6)-Carboxy-eosin** in Dimethyl Sulfoxide (DMSO) and other solvents, offering structured data, experimental protocols, and workflow visualizations to facilitate its effective use in the laboratory.

## Solubility of 5(6)-Carboxy-eosin

The solubility of **5(6)-Carboxy-eosin** is a critical factor for its application in various experimental settings. Due to its molecular structure, which includes both polar functional groups (hydroxyl and carboxylic acid) and hydrophobic bromine substitutions, its solubility varies significantly across different solvents.<sup>[4]</sup>

### Primary Solvent: DMSO

Across multiple supplier datasheets, Dimethyl Sulfoxide (DMSO) is consistently reported as the primary solvent for **5(6)-Carboxy-eosin**. While qualitative statements confirm its solubility, precise quantitative data (e.g., mg/mL) is not always provided for this specific compound. For a

related compound, 5(6)-Carboxyfluorescein, a solubility of 58.33 mg/mL in DMSO has been reported, which may serve as a useful, albeit approximate, reference point.[5]

### Other Solvents

The chemical structure of **5(6)-Carboxy-eosin** suggests the following solubility characteristics:

- **Polar Solvents:** It is expected to be soluble in other polar aprotic solvents and alcohols.[4]
- **Aqueous Solutions:** Solubility in aqueous buffers is achievable but is highly dependent on pH. To dissolve acidic fluorophores like carboxy-eosin, the pH must be adjusted with a base to deprotonate the carboxylic acid groups, thereby increasing solubility.[6]
- **Non-Polar Solvents:** Due to the hydrophobic nature imparted by the bromine atoms, it is likely to have limited solubility in non-polar solvents.[4]

## Summary of Solubility Data

| Compound                            | Solvent            | Solubility   | Notes  |
|-------------------------------------|--------------------|--|--|
| 5(6)-Carboxy-eosin                  | DMSO               | Soluble  | The most commonly recommended solvent.   |
| Aqueous Buffers                     | pH-dependent       | Requires pH adjustment with a base for dissolution.[6] |  |
| Alcohols                            | Likely Soluble     | Predicted based on chemical structure.[4]              |  |
| Non-Polar Solvents                  | Limited Solubility | Predicted based on chemical structure.[4]              |  |
| 5(6)-Carboxyfluorescein (Reference) | DMSO               | 58.33 mg/mL (77.50 mM)                                 | A related, but structurally different, compound. Ultrasonic assistance may be needed.[5] |

## Experimental Protocols

### Protocol 1: Preparation of a **5(6)-Carboxy-eosin** Stock Solution in DMSO

This protocol outlines the standard procedure for preparing a concentrated stock solution of **5(6)-Carboxy-eosin** using DMSO.

#### Materials:

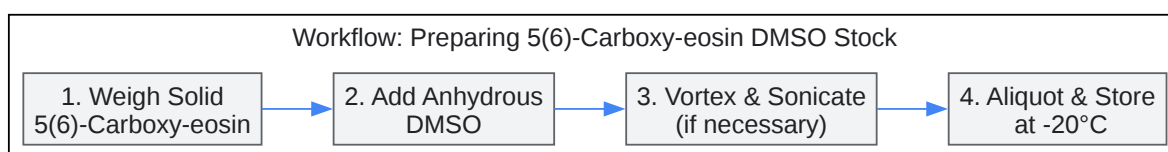
- **5(6)-Carboxy-eosin** (solid form)
- Anhydrous Dimethyl Sulfoxide (DMSO)
- Vortex mixer
- Ultrasonic bath (optional, but recommended)
- Microcentrifuge tubes or amber glass vials
- Calibrated pipettes

#### Procedure:

- **Weighing:** Accurately weigh the desired amount of **5(6)-Carboxy-eosin** powder in a suitable microcentrifuge tube or vial. Perform this in a fume hood, wearing appropriate personal protective equipment (PPE).
- **Solvent Addition:** Add the calculated volume of anhydrous DMSO to achieve the desired stock concentration (e.g., 10 mM).
- **Dissolution:**
  - Cap the tube/vial securely.
  - Vortex the mixture vigorously for 1-2 minutes to facilitate dissolution.
  - If the compound does not fully dissolve, place the tube in an ultrasonic bath for 5-10 minutes. This is often necessary for related compounds to achieve complete dissolution.<sup>[5]</sup>

- Visually inspect the solution to ensure no solid particles remain.
- Storage:
  - Store the stock solution in small aliquots to avoid repeated freeze-thaw cycles.
  - For long-term storage, keep at -20°C and protect from light.[2] The product should be stored under desiccating conditions.

Below is a visual representation of the workflow for preparing a DMSO stock solution.



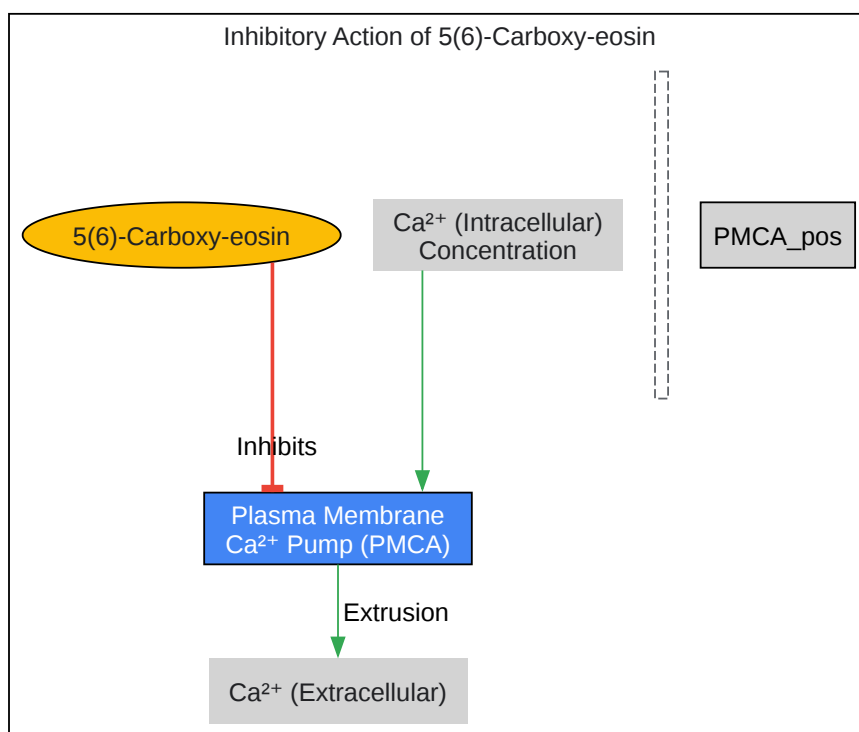
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Workflow for preparing a DMSO stock solution.

## Biological Interaction and Visualization

**5(6)-Carboxy-eosin** is a known specific inhibitor of the Plasma Membrane Calcium Pump (PMCA). PMCA is a crucial transport protein in eukaryotic cells responsible for extruding  $\text{Ca}^{2+}$  ions from the cytoplasm, thereby maintaining low intracellular calcium concentrations. By inhibiting PMCA, **5(6)-Carboxy-eosin** can lead to an elevation of intracellular  $\text{Ca}^{2+}$  levels, a mechanism relevant in various signaling studies.

The following diagram illustrates this inhibitory relationship.



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### Inhibition of the PMCA pump by **5(6)-Carboxy-eosin**.

This guide provides essential technical information on the solubility and handling of **5(6)-Carboxy-eosin** for research applications. Adherence to these protocols and an understanding of its chemical properties will enable scientists to utilize this important fluorescent probe effectively and reliably in their experimental designs.

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